

Technical Support Center: MB-28767

Experimental Controls and Best Practices

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Compound of Interest

Compound Name: MB-28767

Cat. No.: B1676239

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Important Notice Regarding **MB-28767**

Our comprehensive review of scientific literature and available data has revealed a critical clarification regarding the molecular target of **MB-28767**. Contrary to the initial query, **MB-28767** is not a PRMT5 inhibitor. Instead, it is consistently identified as a potent and selective EP3 receptor agonist.^{[1][2]}

Therefore, we are unable to provide a technical support center detailing experimental controls, troubleshooting, and FAQs for **MB-28767** in the context of PRMT5 inhibition, as this would be scientifically inaccurate.

We recommend researchers verify the identity and mechanism of action of their compounds from the supplier and through independent validation.

For your reference, below is a summary of the accurate information for **MB-28767**.

MB-28767: An EP3 Receptor Agonist

MB-28767 is a synthetic organic compound that acts as an agonist for the prostaglandin E2 (PGE2) receptor subtype 3 (EP3).^{[1][2]} The EP3 receptor is a G-protein coupled receptor involved in various physiological processes.

Physicochemical Properties

Property	Value
Molecular Formula	C ₂₂ H ₃₀ O ₅ [3]
Molecular Weight	374.47 g/mol [3]
Hydrogen Bond Acceptors	4 [2]
Hydrogen Bond Donors	2 [2]
Rotatable Bonds	12 [2]
Topological Polar Surface Area	83.83 Å ² [2]

This data is provided for informational purposes and may vary slightly based on the source.

General Guidance for Researchers

Given this information, we advise researchers intending to study PRMT5 inhibition to source a well-characterized and validated PRMT5 inhibitor. Several such inhibitors are commercially available and have been described in the scientific literature.

For researchers studying EP3 receptor agonism, standard experimental practices for G-protein coupled receptor ligands should be followed. This would include:

- Receptor binding assays to determine affinity and selectivity.
- Second messenger assays (e.g., cAMP measurement) to assess functional activity.
- Cell-based phenotypic assays relevant to the biological context of interest.
- In vivo studies in appropriate animal models to evaluate efficacy and pharmacokinetics.

We apologize for any inconvenience this may cause and hope this clarification is helpful for your research endeavors. We strongly encourage all researchers to perform due diligence on the compounds they are using to ensure the validity and reproducibility of their experimental results.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. MB-28767 | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 3. GSRS [gsrs.ncats.nih.gov]
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